

# An In-depth Technical Guide to the Fundamental Properties of 1-Methylbenzimidazole

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## Compound of Interest

Compound Name: 1-Methylbenzimidazole

Cat. No.: B167850

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## Introduction

**1-Methylbenzimidazole** (CAS No. 1632-83-3) is a heterocyclic aromatic organic compound that belongs to the benzimidazole family.<sup>[1]</sup> It is characterized by a benzene ring fused to an imidazole ring, with a methyl group substituted on one of the nitrogen atoms.<sup>[1]</sup> This compound serves as a crucial building block and intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and dyes.<sup>[1][2]</sup> Its versatile chemical nature and biological significance have made it a subject of considerable interest in medicinal chemistry and materials science.<sup>[3][4]</sup>

This guide provides a comprehensive overview of the core fundamental properties of **1-methylbenzimidazole**, including its physicochemical characteristics, synthesis protocols, and biological activities, tailored for a technical audience.

## Core Properties of 1-Methylbenzimidazole

The fundamental properties of **1-methylbenzimidazole** are summarized in the tables below, providing a clear reference for its chemical and physical identity.

## Chemical Identifiers

Identifier	Value
CAS Number	1632-83-3[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> [1]
Molecular Weight	132.16 g/mol [3]
IUPAC Name	1-methyl-1H-benzimidazole[5]
InChI	InChI=1S/C8H8N2/c1-10-6-9-7-4-2-3-5-8(7)10/h2-6H,1H3[1]
InChI Key	FGYADSCZTQOAFK-UHFFFAOYSA-N[1]
Canonical SMILES	CN1C=NC2=CC=CC=C21[1]
Synonyms	N-Methylbenzimidazole, 1-Methyl-1H-benzo[d]imidazole, NSC 42115[2]

## Physical and Chemical Properties

Property	Value
Appearance	White to off-white or pink crystalline solid/powder.[2][5]
Melting Point	59-62 °C[6]
Boiling Point	154 °C at 12 mmHg[6]
Solubility	Soluble in methanol.[1] Slightly to moderately soluble in water.[1][2]
pKa	5.40 ± 0.10 (Predicted)[1]
Density	1.1254 g/cm <sup>3</sup> (Predicted)[6]
Refractive Index	1.609 (Predicted)[1]
LogP	1.44 (Predicted)[1]

## Spectroscopic Data

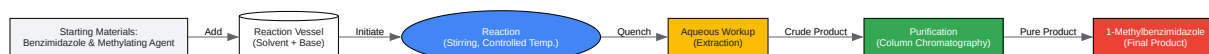
Spectroscopy	Data
UV-Vis ( $\lambda_{\text{max}}$ )	277 nm (in H <sub>2</sub> O)[1]
<sup>1</sup> H NMR	Spectra available from sources like Sigma-Aldrich.[7]
IR	Spectra available from sources like Sigma-Aldrich.[7]
Mass Spectrometry	GC-MS data available in public databases.[7]

## Synthesis and Reactivity

**1-Methylbenzimidazole** can be synthesized through various routes. A common and effective method involves the methylation of benzimidazole. Another approach is the reaction of N-methyl-1,2-phenylenediamine with carbonitriles, mediated by sodium hydride.[8]

## General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **1-methylbenzimidazole** from benzimidazole.



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Caption: A logical workflow for the synthesis of **1-methylbenzimidazole**.

## Detailed Experimental Protocol: Methylation of Benzimidazole

This protocol is based on a representative synthesis of **1-methylbenzimidazole**.[9]

Materials:

- Benzimidazole (1.0 eq)

- Sodium methoxide ( $\text{CH}_3\text{ONa}$ ) (3.0 eq) or another suitable base like NaH
- Methyl trifluoroacetate or another methylating agent (e.g., methyl iodide) (4.0 eq)
- N,N-Dimethylformamide (DMF) (solvent)
- Ethyl acetate
- Distilled water
- Saturated NaCl solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

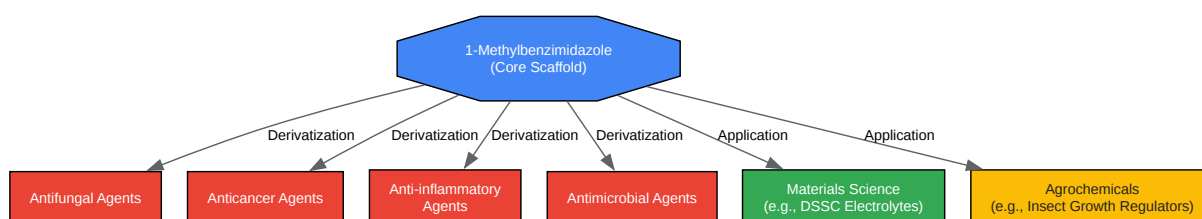
- To a reaction flask, add benzimidazole and DMF.
- Add sodium methoxide to the flask and stir the mixture at room temperature for approximately 5 minutes to allow for uniform dispersion and salt formation.
- Slowly add the methylating agent (e.g., methyl trifluoroacetate) to the reaction mixture.
- Allow the reaction to proceed with stirring for several hours (e.g., 10 hours) at room temperature. Monitor the reaction progress using Thin-Layer Chromatography (TLC).
- Once the starting material is consumed, stop the reaction.
- Perform an aqueous workup by extracting the mixture twice with ethyl acetate and distilled water.
- Wash the combined organic layers with a saturated NaCl solution.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solvent under reduced pressure.
- Purify the resulting crude product by column chromatography to yield pure **1-methylbenzimidazole**.<sup>[9]</sup>

## Biological Activity and Applications

The benzimidazole moiety is considered a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.[10] **1-Methylbenzimidazole** and its derivatives are no exception and have demonstrated a range of pharmacological activities.

- **Antimicrobial and Antifungal Activity:** **1-Methylbenzimidazole** has been identified as possessing antimicrobial and antifungal properties.[1] Its derivatives have been synthesized and evaluated against various microbial species, with structural modifications influencing the potency and spectrum of activity.[3] The proposed mechanism involves interference with fungal metabolic processes.[1]
- **Drug Development Scaffold:** It serves as a versatile scaffold for the synthesis of new therapeutic agents.[2] Derivatives have been investigated for anti-inflammatory, anticancer, and insect growth-regulating activities.[3][11]
- **Enzyme Inhibition:** The interaction of **1-methylbenzimidazole** derivatives with biological targets, such as enzymes and receptors, is a key area of research for understanding their therapeutic effects.[3]
- **Materials Science:** Beyond pharmacology, **1-methylbenzimidazole** is used as an electrolyte additive in dye-sensitized solar cells (DSSCs), highlighting its utility in advanced materials.[2][12]

The following diagram illustrates the role of **1-methylbenzimidazole** as a central scaffold in the development of various bioactive agents.



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Caption: **1-Methylbenzimidazole** as a versatile scaffold for bioactive compounds.

## Safety and Handling

**1-Methylbenzimidazole** is classified as harmful if swallowed and causes skin and serious eye irritation.[7] It may also cause respiratory irritation.[7] Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be followed when handling this compound. Store in a cool, dry, and dark place in a tightly sealed container. [6]

## Conclusion

**1-Methylbenzimidazole** is a fundamentally important heterocyclic compound with well-characterized physical and chemical properties. Its significance extends from being a key intermediate in organic synthesis to a foundational scaffold in the development of new pharmaceuticals and advanced materials. The synthetic accessibility and potential for diverse functionalization ensure that **1-methylbenzimidazole** will remain a compound of high interest for researchers in both academic and industrial settings.

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